

Ticloamarol: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	Ticloamarol
CAS No.:	22619-35-8
Cat. No.:	B584347

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CAS Number: 22619-35-8^[1] Molecular Formula: C₂₂H₁₆Cl₂O₄S^[1]

This technical guide provides a comprehensive overview of **Ticloamarol**, a 4-hydroxycoumarin derivative. The information is intended for researchers, scientists, and professionals in drug development, focusing on its mechanism of action, relevant experimental protocols, and a summary of its chemical and physical properties. While specific experimental data on **Ticloamarol** is limited due to its primary application as a rodenticide, this guide leverages data from the broader class of coumarin anticoagulants to provide a thorough understanding of its expected pharmacological profile.

Core Concepts: Mechanism of Action

Ticloamarol is a vitamin K antagonist, exerting its anticoagulant effect by inhibiting the enzyme Vitamin K epoxide reductase (VKOR).^[2] This inhibition disrupts the vitamin K cycle, a critical pathway for the synthesis of active coagulation factors.

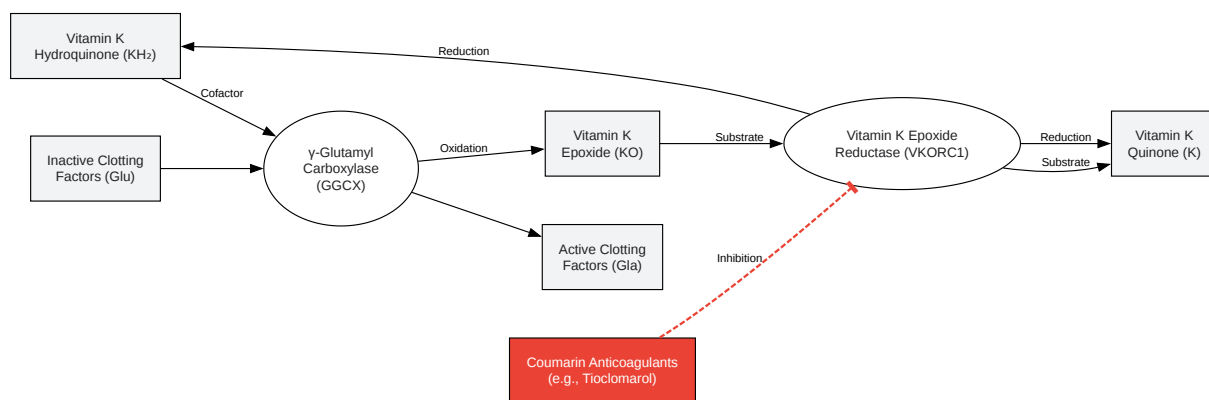
The vitamin K cycle is essential for the post-translational modification of several clotting factors (II, VII, IX, and X) and anticoagulant proteins (C and S). This modification involves the carboxylation of glutamate residues to γ -carboxyglutamate (Gla), which is necessary for their biological activity. During this process, vitamin K hydroquinone is oxidized to vitamin K epoxide.

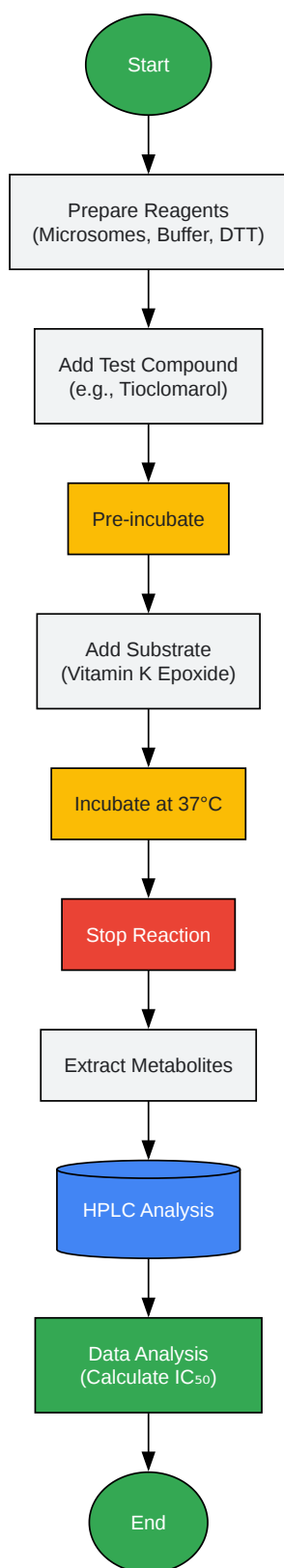
VKOR is responsible for reducing vitamin K epoxide back to vitamin K quinone and subsequently to vitamin K hydroquinone, allowing the cycle to continue.

By inhibiting VKOR, coumarin anticoagulants like **Ticloclomaro** lead to the production of under-carboxylated, inactive clotting factors, thereby impairing the coagulation cascade.

Signaling Pathway: The Vitamin K Cycle and its Inhibition

The following diagram illustrates the vitamin K cycle and the point of inhibition by coumarin anticoagulants.





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References

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- 2. Pharmacodynamic and pharmacokinetic drug interactions with coumarin anticoagulants - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pubmed.ncbi.nlm.nih.gov/)]
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